

Application Note: Precision Synthesis of D-Methioninol from D-Methionine

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Compound of Interest

Compound Name: *N*-tosyl-D-methionine

Cat. No.: B8315422

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Executive Summary

D-Methioninol is a critical chiral auxiliary and building block for peptidomimetics and organocatalysts.[1] Unlike simple aliphatic amino acids, D-methionine presents a unique synthetic challenge: the thioether (sulfide) side chain. This moiety acts as a soft Lewis base, capable of coordinating with boron and aluminum species, potentially retarding reduction or complicating workup. Furthermore, the risk of S-oxidation to the sulfoxide (sulfoxide) requires strict exclusion of oxidants.

This guide details two validated protocols:

- Method A (LiAlH_4): The "Gold Standard" for laboratory-scale purity and yield.
- Method B (NaBH_4/I_2): A scalable, cost-effective alternative avoiding pyrophoric reagents.

Strategic Analysis of Reduction Pathways

The reduction of the carboxylic acid moiety to a primary alcohol while leaving the amine and sulfide intact requires chemoselectivity.

Feature	Method A: Lithium Aluminum Hydride (LAH)	Method B: Sodium Borohydride / Iodine
Active Species	(Aggressive Hydride)	(In situ Borane)
Mechanism	Nucleophilic attack on carboxylate salt	Electrophilic activation of carboxylate
Sulfide Compatibility	High. Al-S coordination is weak and breaks easily during aqueous quench.	Moderate. Borane forms stable adducts, requiring vigorous hydrolysis to release the product.
Racemization Risk	Low (if temperature controlled).	Very Low (mild conditions).
Scalability	Low (Pyrophoric solid handling).	High (Reagents are stable solids).
Recommendation	Best for <50g batches where purity is paramount.	Best for >50g batches or industrial transfer.

Protocol A: LiAlH₄ Reduction (Standard Laboratory Scale)

Objective: Synthesis of 10g of D-Methioninol with >98% ee. Safety: LiAlH₄ is pyrophoric. Reacts violently with water. Perform all steps under Argon/Nitrogen.

Reagents

- D-Methionine: 14.9 g (100 mmol) [Dried in vacuo over]
- LiAlH₄ (LAH): 5.7 g (150 mmol, 1.5 equiv) [Pellets preferred over powder for safer handling]
- Tetrahydrofuran (THF): 250 mL [Anhydrous, inhibitor-free]
- Quenching Agents: Water, 15% NaOH.

Step-by-Step Methodology

- Apparatus Setup:
 - Flame-dry a 500 mL 3-neck round-bottom flask (RBF).
 - Equip with a reflux condenser, pressure-equalizing addition funnel, and internal thermometer.
 - Flush system with Argon for 15 minutes.
- Solubilization (The "Slurry"):
 - Charge the RBF with LiAlH_4 (5.7 g) and THF (100 mL). Cool to 0°C.[\[2\]](#)
 - Note: Methionine has poor solubility in THF. It is added as a solid portion-wise or as a slurry.
 - Add D-Methionine (14.9 g) slowly over 30 minutes via a powder funnel or solid addition tube.
 - Insight: Slow addition prevents a runaway exotherm which can cause local overheating and racemization.
- Reflux Phase:
 - Allow the mixture to warm to Room Temperature (RT) over 1 hour.
 - Heat to reflux (66°C) for 12–16 hours. The grey suspension will eventually turn into a thicker white/grey slurry as the lithium aluminate salts form.
- The "Fieser" Quench (Critical for Filtration):
 - Cool reaction to 0°C.[\[2\]](#)
 - Slowly add 5.7 mL Water (1 mL per g of LAH). Caution: Vigorous H_2 evolution.
 - Add 5.7 mL 15% NaOH.

- Add 17.1 mL Water (3 mL per g of LAH).
- Warm to RT and stir for 45 minutes. The grey precipitate should turn into a granular, white sand (Lithium/Aluminum salts).
- Isolation:
 - Filter the granular salts through a coarse fritted glass funnel (or Celite).
 - Wash the filter cake with warm THF (3 x 50 mL).
 - Concentrate the filtrate in vacuo to yield a pale yellow oil.
- Purification (Distillation):
 - The crude oil often contains trace salts.
 - Perform Kugelrohr distillation or high-vacuum distillation.
 - Boiling Point: ~120–125°C at 1 mmHg.
 - Yield Target: 85–92%.

Protocol B: NaBH₄/I₂ System (Scalable Route)

Objective: Scalable preparation without LAH handling. Mechanism: Iodine reacts with NaBH₄ to generate Borane (

) in situ, which selectively reduces the carboxylic acid.

Reagents

- D-Methionine: 14.9 g (100 mmol)
- NaBH₄: 8.7 g (230 mmol, 2.3 equiv)
- Iodine (
-): 25.4 g (100 mmol, 1.0 equiv)

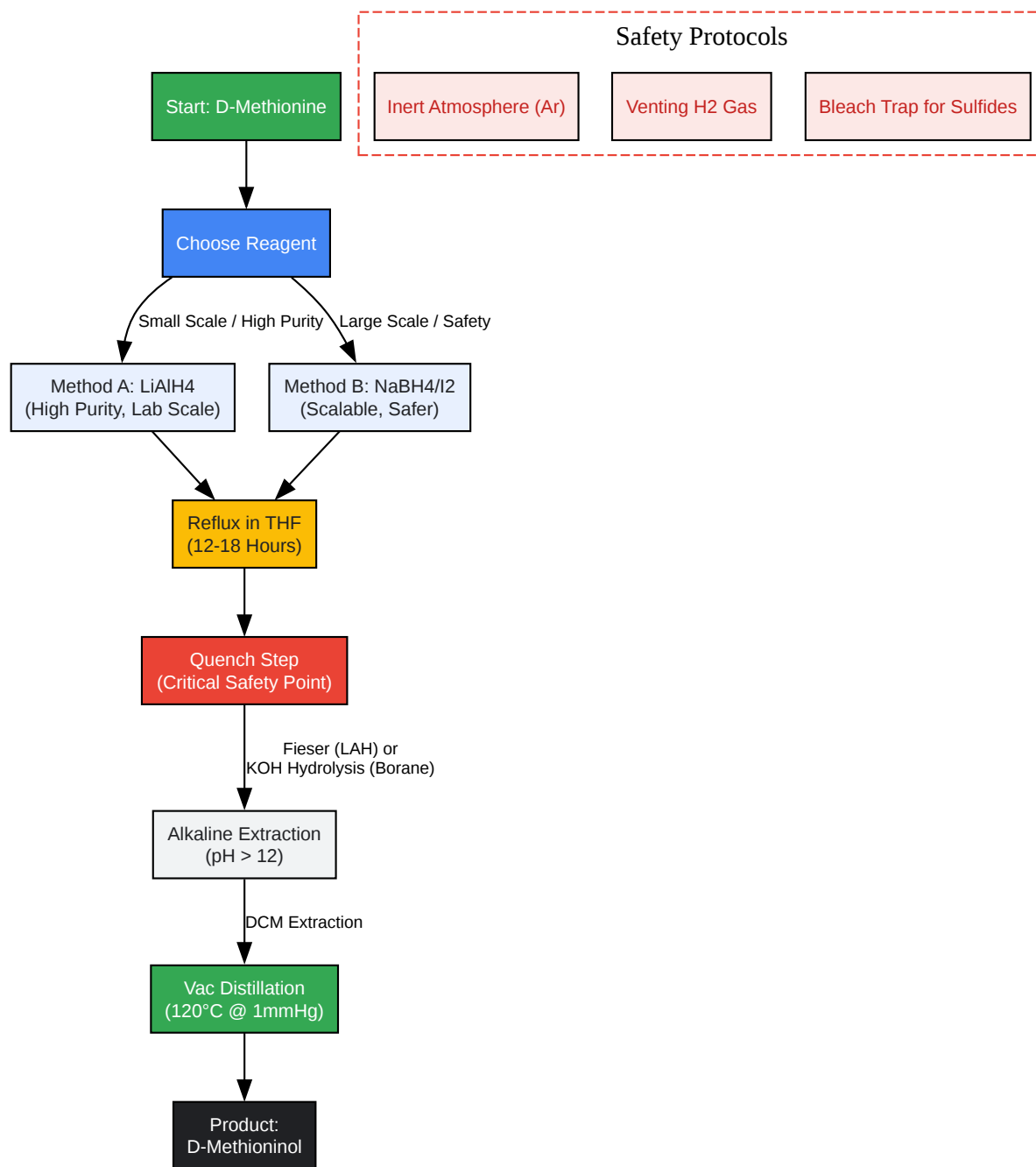
- THF: 300 mL [Anhydrous]

Step-by-Step Methodology

- Pre-Generation of Borane:
 - In a 1L RBF under Argon, suspend NaBH_4 (8.7 g) in THF (200 mL).
 - Add D-Methionine (14.9 g) to the suspension.
 - Cool to 0°C.[2]
- Iodine Addition (The Activation):
 - Dissolve Iodine (25.4 g) in THF (50 mL).
 - Add the Iodine solution dropwise over 1 hour.
 - Observation: The solution will bubble (evolution) and the purple color of iodine will fade as it reacts.
 - Insight: The solution becomes colorless/white once the Borane is generated.
- Reaction:
 - Heat to reflux for 18 hours.
 - Note: Borane reduces the carboxylate to the borate ester/alcohol complex.
- Methanolysis (Breaking the Boron Complex):
 - Cool to RT. Carefully add Methanol (50 mL) to quench excess hydride.
 - Critical Step for Methionine:[3] The Borane-Sulfide complex is stable. To fully release the amino alcohol, the mixture often requires an acidic workup or extended reflux with methanol.
 - Evaporate the solvent to dryness.[2]

- Redissolve the residue in 20% KOH (100 mL) and stir for 4 hours (hydrolyzes Boron-Nitrogen/Sulfur bonds).
- Extraction:
 - Extract the aqueous alkaline phase with Dichloromethane (DCM) (3 x 100 mL).
 - Note: Amino alcohols are water-soluble; salting out the aqueous layer with NaCl improves extraction efficiency.
 - Dry organics over
and concentrate.^[4]

Workflow Visualization



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Caption: Decision tree and process flow for the reduction of D-Methionine, highlighting critical safety and workup divergences.

Quality Control & Characterization

Verify the identity and purity using the following parameters.

Parameter	Acceptance Criteria	Method
Appearance	Clear, colorless to pale yellow viscous oil	Visual
1H NMR (CDCl ₃)	2.1 (s, 3H, S-CH ₃),	NMR (Confirm absence of sulfoxide peaks at
	2.9 (m, 1H, CH-N)	2.6)
Optical Rotation	to (, EtOH)	Polarimetry
Purity	>98.0%	HPLC / GC

Note on Optical Rotation: The sign of rotation for D-Methioninol is positive (+) in Ethanol. If the value is low, racemization occurred during the reflux (too hot) or the starting material was impure.

Troubleshooting & "The Stench"

Managing Sulfide Odors

Methionine derivatives release volatile sulfides (rotten cabbage smell) that are detectable at ppb levels.

- Prevention: Keep all reaction vessels sealed.
- Waste Treatment: Treat all aqueous waste and glassware with 10% Bleach (Sodium Hypochlorite) before disposal. This oxidizes the sulfides to odorless sulfoxides/sulfones.

- Warning: Do NOT use bleach on your product; it will destroy it.

Low Yield?

- Issue: Product remaining in the aqueous phase.
- Fix: Amino alcohols are highly polar. Saturate the aqueous phase with NaCl ("salting out") and perform 5-6 extractions with DCM. Alternatively, use continuous liquid-liquid extraction for 24 hours.

References

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